

A Technical Guide to Commercially Available Linalool-d5 Standards for Researchers

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Compound of Interest

Compound Name: Linalool-d5

Cat. No.: B15557794

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For researchers, scientists, and drug development professionals, the use of stable isotope-labeled internal standards is paramount for achieving accurate and reliable quantitative analytical data. This guide provides an in-depth overview of commercially available **Linalool-d5**, a deuterated analog of the terpene alcohol linalool, widely used as an internal standard in mass spectrometry-based analyses.

This document details the specifications of commercially available **Linalool-d5** standards, provides comprehensive experimental protocols for its use in Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and illustrates key analytical workflows and biological pathways.

Commercially Available Linalool-d5 Standards

The selection of a high-quality **Linalool-d5** standard is critical for the accuracy of quantitative studies. Key parameters to consider are chemical and isotopic purity. The following table summarizes the specifications of **Linalool-d5** standards available from various commercial suppliers.

Supplier	Product Number	CAS Number	Molecular Formula	Chemical Purity	Isotopic Purity
BOC Sciences	BLP-008817	159592-39-9	C10H13D5O	Information not readily available	Information not readily available
Alfa Chemistry	ACM159592399	159592-39-9	C10H13D5O	≥95%	Information not readily available
HPC Standards	684201	159592-39-9	C10H13D5O	Information not readily available	Information not readily available
MedChemExpress	HY-152052S	159592-39-9	C10H13D5O	≥99.0%	Information not readily available
LGC Standards (TRC)	L465952	159592-39-9	C10H13D5O	Information not readily available	Information not readily available

Experimental Protocols for Linalool Quantification using Linalool-d5

The use of a deuterated internal standard like **Linalool-d5** is the gold standard for precise and accurate quantification as it effectively corrects for variations during sample preparation and instrumental analysis.^[1]

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a robust technique for the analysis of volatile compounds like linalool. The following is a general protocol that can be adapted for various sample matrices.

1. Sample Preparation:

- **Standard Solution Preparation:** Prepare stock solutions of non-labeled linalool and **Linalool-d5** in a high-purity solvent such as methanol or ethanol.
- **Calibration Standards:** Create a series of calibration standards by serially diluting the linalool stock solution to cover the desired concentration range. Each calibration standard must be fortified with a constant and known concentration of the **Linalool-d5** internal standard.
- **Sample Extraction:** The extraction method will depend on the sample matrix.
 - **Essential Oils:** Accurately weigh a known amount of the essential oil, add a precise amount of the **Linalool-d5** internal standard solution, and dilute with a suitable solvent (e.g., hexane or methanol).
 - **Plant Material:** Homogenize a known weight of the plant material in a solvent containing the **Linalool-d5** internal standard. The mixture can then be sonicated and centrifuged to separate the extract.
 - **Beverages:** Perform liquid-liquid extraction or solid-phase extraction (SPE) to isolate and concentrate linalool. The **Linalool-d5** internal standard should be added prior to extraction.
- **Final Sample Preparation:** Mix an aliquot of the sample extract with the internal standard solution before GC-MS analysis.[\[2\]](#)

2. GC-MS Instrumentation and Conditions:

- **Gas Chromatograph:** A system equipped with a mass selective detector (MSD).
- **Column:** A non-polar or medium-polar capillary column (e.g., DB-5ms, HP-5ms) is typically suitable for terpene separation.
- **Injector:** Split/splitless injector, often operated in splitless mode for trace analysis.
- **Carrier Gas:** Helium at a constant flow rate.
- **Oven Temperature Program:** A typical program starts at a low temperature (e.g., 60°C), holds for a few minutes, and then ramps up to a higher temperature (e.g., 240°C) to ensure

separation of analytes.[\[2\]](#)

- Mass Spectrometer: Can be operated in full scan mode for qualitative analysis or, more commonly for quantification, in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity by monitoring specific ions for both linalool and **Linalool-d5**.[\[2\]](#)

3. Data Analysis:

- Quantification is based on the ratio of the peak area of the analyte (linalool) to the peak area of the internal standard (**Linalool-d5**).
- A calibration curve is constructed by plotting the peak area ratios of the calibration standards against their corresponding concentrations.
- The concentration of linalool in unknown samples is then determined by interpolating their peak area ratios from the calibration curve.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

LC-MS/MS offers high sensitivity and selectivity, making it particularly suitable for the analysis of linalool in complex biological matrices.

1. Sample Preparation:

- Standard and Sample Preparation: Similar to the GC-MS protocol, prepare calibration standards and add **Linalool-d5** to all samples and standards.
- For Biological Samples (e.g., Plasma, Serum):
 - Protein Precipitation: Add a cold organic solvent like acetonitrile to the sample to precipitate proteins.
 - Liquid-Liquid Extraction or SPE: Further clean up the sample to remove matrix interferences.
 - Reconstitution: Evaporate the solvent and reconstitute the residue in the mobile phase.

2. LC-MS/MS Instrumentation and Conditions:

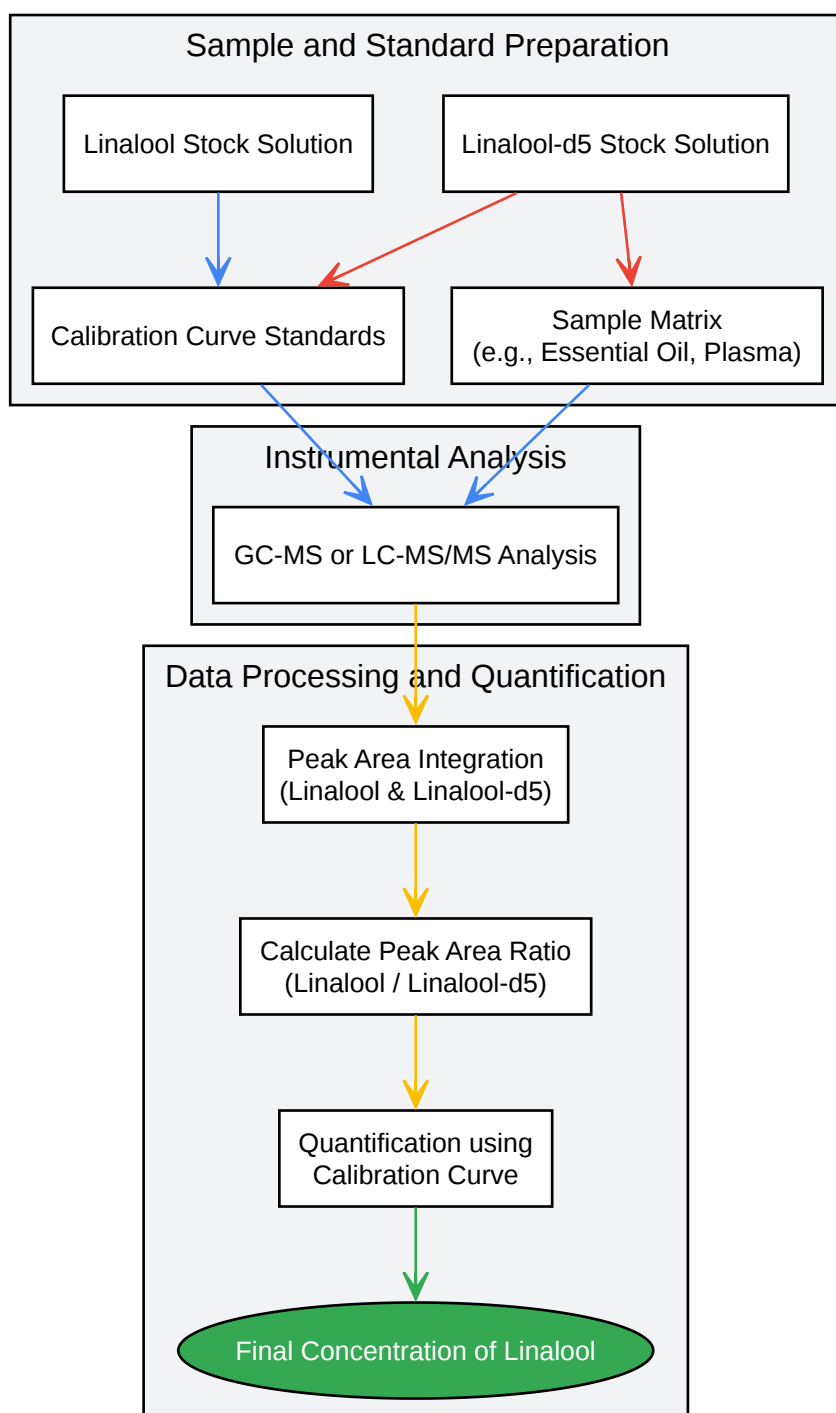
- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution with water and an organic solvent (e.g., acetonitrile or methanol), often with additives like formic acid to improve ionization.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in Multiple Reaction Monitoring (MRM) mode is ideal for quantitative analysis. Specific precursor-to-product ion transitions for both linalool and **Linalool-d5** are monitored.

3. Data Analysis:

- The data analysis follows the same principles as the GC-MS method, using the peak area ratio of the analyte to the internal standard to calculate the concentration from a calibration curve.

Visualizing Analytical and Biological Processes

To aid in the understanding of the analytical workflow and a key biological interaction of linalool, the following diagrams are provided.

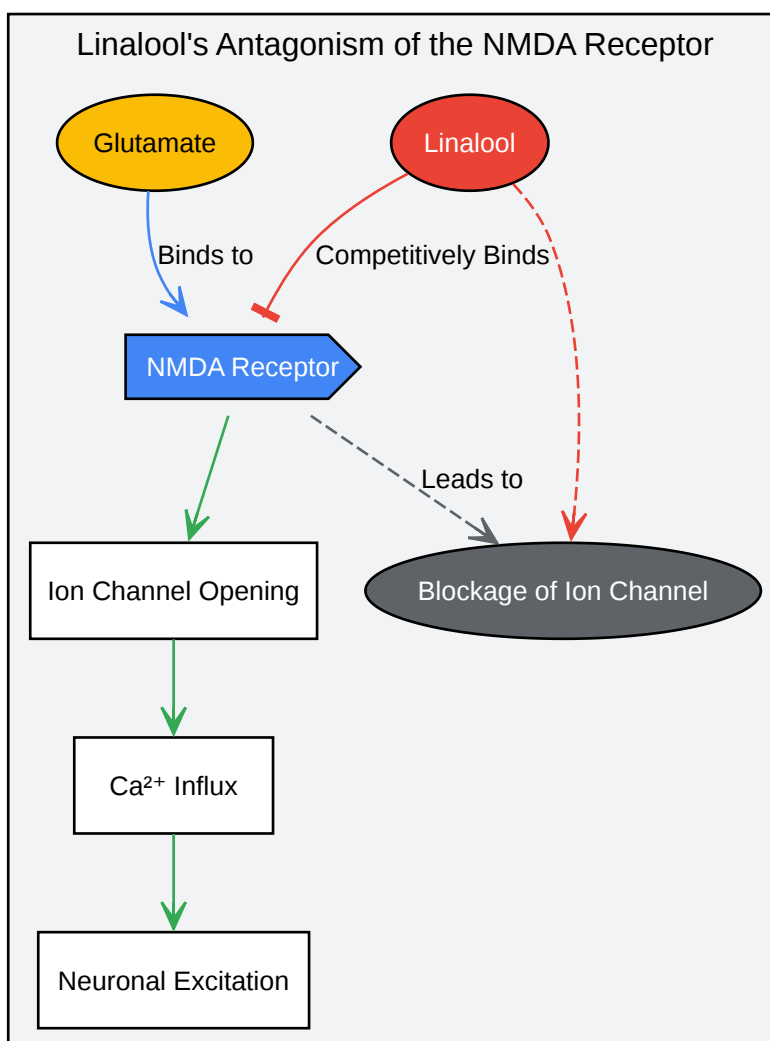


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Caption: Workflow for Linalool Quantification using **Linalool-d5**.

Linalool has been identified as a competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, a key player in excitatory neurotransmission in the central nervous system. This

interaction is a subject of interest in neuropharmacology.[1]



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Caption: Linalool's interaction with the NMDA receptor.

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